

An In-depth Technical Guide to the Physicochemical Properties of 4-Methyltryptophan

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Compound of Interest

Compound Name: *4-Methyltryptophan*

Cat. No.: *B3028809*

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Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Methyltryptophan**, a significant analog of the essential amino acid L-tryptophan. Designed for researchers, scientists, and professionals in drug development, this document delves into the structural, solubility, ionization, spectroscopic, and stability characteristics of **4-Methyltryptophan**. By integrating theoretical principles with actionable experimental protocols, this guide serves as an essential resource for the effective application and analysis of this compound in research and development settings.

Introduction

4-Methyltryptophan is a derivative of tryptophan characterized by a methyl group substitution at the 4-position of the indole ring. This modification, while seemingly minor, can significantly influence the molecule's steric and electronic properties, thereby altering its biological activity and behavior in various chemical systems. A thorough understanding of its physicochemical properties is paramount for its application in fields such as medicinal chemistry, biochemistry, and pharmacology, where it is often used as a tool to probe protein structure and function or as a precursor in the synthesis of novel therapeutic agents. This guide provides a detailed examination of these properties, offering both foundational knowledge and practical methodologies for their assessment.

Molecular Structure and Core Properties

A solid understanding of the fundamental molecular and physical properties of **4-Methyltryptophan** is the cornerstone of its effective use and analysis.

Chemical Identity

- IUPAC Name: (2S)-2-amino-3-(4-methyl-1H-indol-3-yl)propanoic acid[1]
- Synonyms: 4-Me-Trp, 4-Methyl-L-tryptophan
- CAS Number: 33468-33-6[1]
- Molecular Formula: C₁₂H₁₄N₂O₂[1]
- Molecular Weight: 218.25 g/mol [1]

Structural Representation

The structure of **4-Methyltryptophan** is depicted below, highlighting the key functional groups: the α -amino group, the α -carboxylic acid group, and the 4-methylindole side chain.

Workflow for Solubility Determination

Add excess 4-Methyltryptophan to water

Equilibrate in shaker bath (24-48h)

Centrifuge to separate solid

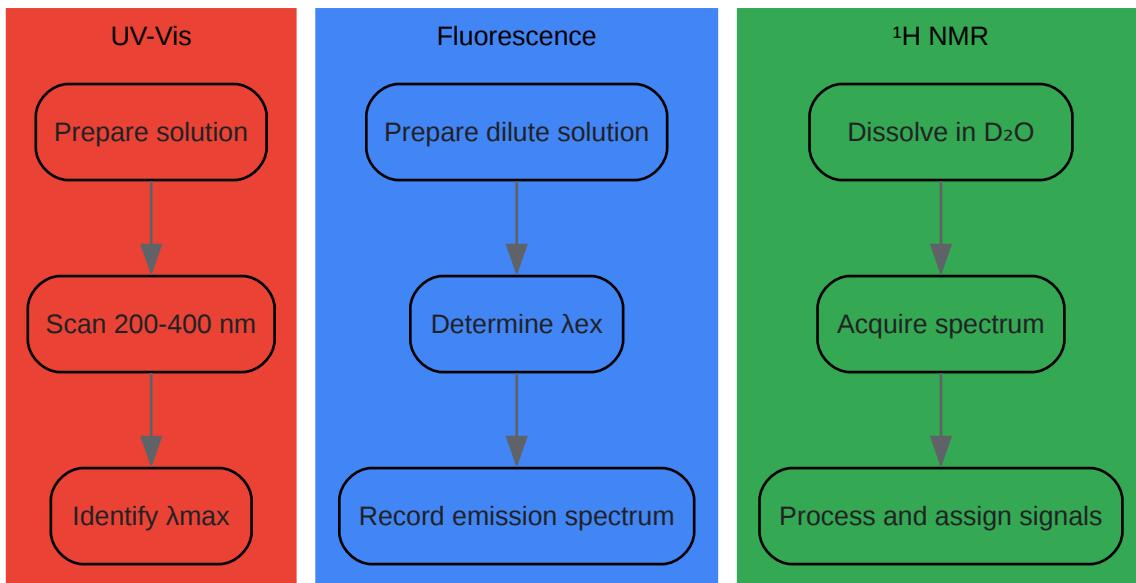
Filter supernatant (0.22 μ m)

Dilute aliquot

Analyze by HPLC-UV

Calculate solubility

Spectroscopic Analysis Workflow

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References

- 1. 4-Methyltryptophan | C₁₂H₁₄N₂O₂ | CID 150886 - PubChem [pubchem.ncbi.nlm.nih.gov]
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